Propyl Protocatechuate (CAS 37757-42-9): Comprehensive Chemical Profiling, Synthesis, and Applications

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Compound of Interest

Compound Name:	*Propyl protocatechuate*
CAS No.:	*37757-42-9*
Cat. No.:	*B3327754*

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Executive Summary

Propyl protocatechuate (Propyl 3,4-dihydroxybenzoate), identified by CAS RN 37757-42-9, is a highly functionalized alkyl ester derived from naturally occurring protocatechuic acid[1]. Characterized by its catechol (3,4-dihydroxybenzene) moiety and a lipophilic propyl chain, this compound serves as a critical intermediate in organic synthesis, a potent antioxidant in lipid-rich matrices, and a functional component in advanced thermochromic materials[1][2].

This technical guide provides a rigorous analysis of its physicochemical properties, self-validating synthesis protocols, pharmacological interactions, and industrial applications. It is designed to equip researchers and drug development professionals with actionable, mechanistically grounded insights.

Physicochemical Profiling & Lipophilicity

The molecular architecture of **propyl protocatechuate** balances the radical-scavenging capability of its hydroxyl groups with the enhanced membrane permeability afforded by its

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propyl ester tail[1].

Core Specifications

The following table summarizes the foundational chemical properties of the compound:

Property	Value / Description
Chemical Name	Propyl 3,4-dihydroxybenzoate
CAS Registry Number	37757-42-9
Molecular Formula	$C_{10}H_{12}O_4$
Molecular Weight	196.20 g/mol
SMILES String	C(OCCC)(=O)C1=CC(O)=C(O)C=C1
Appearance	White to light yellow solid
Key Functional Groups	Catechol ring, Propyl ester

Oil-Water Partitioning and the Polar Paradox

Antioxidant efficacy in multiphasic systems (e.g., food emulsions, cellular matrices) is heavily dictated by compound lipophilicity. According to partition coefficient (

) studies between vegetable oils and water, the addition of the propyl chain significantly enhances the lipophilicity of the protocatechuate moiety compared to the free acid[3]. This structural modification optimizes the molecule's localization at the lipid-water interface, which is the primary site of oxidative propagation in biological and food systems[3].

Chemical Synthesis & Purification Protocol

To achieve high-purity **propyl protocatechuate** (>99%) suitable for pharmacological or analytical use, a dicyclohexylcarbodiimide (DCC)-mediated esterification is preferred over traditional Fischer esterification[4].

Causality Check: Fischer esterification requires harsh acidic conditions and high heat, which can inadvertently oxidize the sensitive catechol moiety into a quinone. DCC acts as a potent

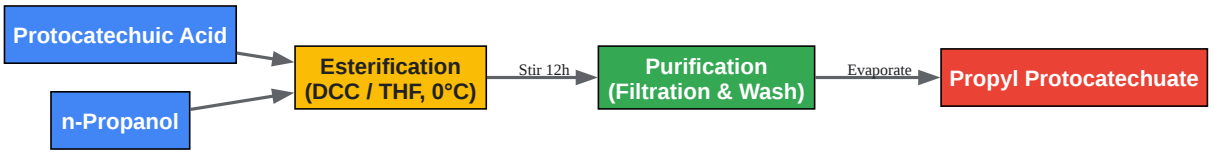
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dehydrating agent under mild conditions, activating the carboxylic acid by forming a highly reactive O-acylisourea intermediate that is subsequently attacked by the alcohol[4].

Self-Validating Protocol: DCC-Mediated Esterification

- Activation: Dissolve 2.0 mmol (0.308 g) of 3,4-dihydroxybenzoic acid and 2.0 mmol of anhydrous n-propanol in 15 mL of anhydrous tetrahydrofuran (THF)[4]. Cool the mixture to 0 °C in an ice bath.
  - Rationale: Cooling minimizes the exothermic rearrangement of the O-acylisourea intermediate into an unreactive N-acylurea byproduct.
- Coupling: Slowly add 3.1 mmol (0.634 g) of DCC to the solution[4]. Stir the mixture continuously and allow it to warm to room temperature overnight (approx. 12 hours)[4].
  - Validation Step: Monitor the reaction via Thin Layer Chromatography (TLC) using a hexane:ethyl acetate eluent. The disappearance of the highly polar protocatechuic acid spot confirms reaction completion.
- Filtration: Remove the precipitated dicyclohexylurea (DCU) byproduct via suction filtration[4].
  - Rationale: DCU is highly insoluble in THF and water, allowing for efficient mechanical separation.
- Washing & Extraction: Wash the filtrate successively with dilute citric acid (to neutralize unreacted basic species), saturated $NaHCO_3$ (to remove unreacted protocatechuic acid), and high-purity deionized water[4].
- Drying: Dry the organic phase over anhydrous Na_2SO_4, filter, and evaporate the solvent under reduced pressure to yield the product[4].
- Analytical Validation: Confirm structure via ^1H NMR (500 MHz, $CDCl_3$). Key diagnostic peaks include the propyl chain aliphatic protons and the characteristic aromatic protons of the catechol ring.

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Fig 1. DCC-mediated synthesis workflow of **propyl protocatechuate**.

Biological Activity & Metabolic Pathways

Xanthine Oxidase Interaction

Xanthine oxidase (XO) catalyzes the oxidation of hypoxanthine to uric acid, a primary driver of hyperuricaemia and gout[5]. While compounds containing a 3,4-dihydroxybenzene moiety are known to interact with XO, **propyl protocatechuate** exhibits relatively weak inhibitory activity compared to related esters like alkyl caffeates[5].

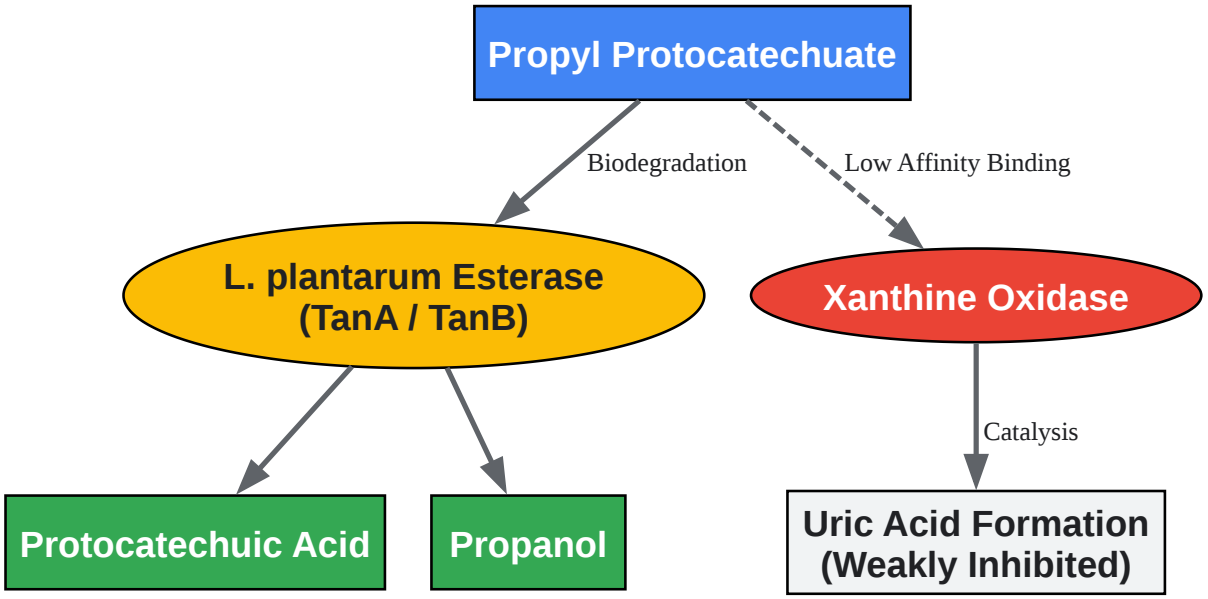
Mechanistic Insight: Structural-activity relationship (SAR) analyses reveal that the direct attachment of the ester bond to the aromatic ring in protocatechuates restricts the conformational flexibility required to optimally occupy the molybdenum-pterin active site of XO[5]. In contrast, the propionate spacer found in caffeates significantly enhances binding affinity[5].

Compound	Chain Length	XO Inhibition (at 125 μM)	Reference
Protocatechuic acid	C0	No inhibition	[5]
Propyl protocatechuate	C3	No significant inhibition	[5]
Octyl protocatechuate	C8	22% inhibition	[5]
Methyl caffeate	C1	Active (High affinity)	[5]

Microbial Biodegradation

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In the context of gut microbiome pharmacology and food fermentation, **propyl protocatechuate** is subject to enzymatic degradation. Specific strains of lactic acid bacteria, notably Lactobacillus plantarum, secrete esterases (TanA/TanB) capable of hydrolyzing the ester bond[6]. This biodegradation yields protocatechuic acid and propanol, effectively altering the compound's bioavailability and its subsequent antioxidant profile in the gut[6].



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Fig 2. Microbial degradation and xanthine oxidase interaction pathways.

Industrial & Formulation Applications

Beyond pharmacology, **propyl protocatechuate** is highly valued in material science, specifically in the formulation of reversible thermochromic recording materials[2].

In these systems, **propyl protocatechuate** functions as a phenolic developer (electron acceptor)[2]. When combined with an electron-donating chromatic organic compound (such as a leuco dye) and a solid acid matrix (like montmorillonite clay), the phenolic hydroxyl groups of **propyl protocatechuate** interact with the leuco dye's lactone ring[2]. Upon the application of a specific thermal trigger, this interaction induces a reversible ring-opening event, leading to rapid coloration or decoloration[2]. Its specific melting point and crystallization dynamics make it an ideal candidate for fine-tuning the exact temperature threshold of the thermochromic shift.

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References

- Masuoka, N., et al. (2012). "The Inhibition of Uric Acid Formation Catalyzed by Xanthine Oxidase Properties of the Alkyl Caffeates and Cardol." Journal of Food Research, Semantic Scholar. Available at: [Link]
- NIST ThermoML. (2018). "Partition coefficients of antioxidants between edible oils and water." J. Chem. Eng. Data, 63(8), 2999-3007. Available at: [Link]
- Luo, et al. (2025). "The association between estrogenic activity evolution and the formation of different products during the photochemical transform." Guangdong University of Technology (GDUT). Available at: [Link]
- Rodríguez, H., et al. (2008). "Degradation of tannic acid by cell-free extracts of Lactobacillus plantarum." ResearchGate. Available at:[Link]
- Google Patents. "US5179065A - Recording material with a display composition including a coloring pigment.

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Sources

- 1. CAS 37757-42-9: Propyl protocatechuate | CymitQuimica [cymitquimica.com]
- 2. US5179065A - Recording material with a display composition including a coloring pigment - Google Patents [patents.google.com]
- 3. ThermoML:J. Chem. Eng. Data 2018, 63, 8, 2999-3007 [trc.nist.gov]
- 4. iehpc.gdut.edu.cn [iehpc.gdut.edu.cn]
- 5. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 6. researchgate.net [researchgate.net]
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